Introduction: Understanding the Molecular Profile of a Versatile Glycol Ether

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Compound of Interest

Compound Name:	*1-(2-Butoxyethoxy)ethanol*
CAS No.:	*54446-78-5*
Cat. No.:	*B3053561*

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1-(2-Butoxyethoxy)ethanol, registered under CAS number 112-34-5, is a high-boiling point, colorless liquid belonging to the family of glycol ethers.[1] Its amphiphilic nature, stemming from the presence of both ether and alcohol functional groups, makes it an exceptionally versatile solvent, miscible with water and a wide range of organic solvents.[2] This unique solubility profile has led to its widespread use in numerous industrial and research applications, including as a solvent and coalescing agent in paints, coatings, and inks; a component in cleaning products and degreasers; and as a chemical intermediate in organic synthesis.[1][3][4]

For researchers, scientists, and drug development professionals, a thorough and unambiguous characterization of this compound is critical to ensure purity, validate experimental outcomes, and meet regulatory standards. This guide provides a comprehensive framework for the characterization of **1-(2-Butoxyethoxy)ethanol**, moving beyond a simple listing of properties to explain the causality behind the analytical choices. It is designed as a self-validating system, where chromatographic and spectroscopic techniques are synergistically employed for definitive structural elucidation and purity assessment.

Part 1: Physicochemical Foundation

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A precise understanding of a compound's physical and chemical properties is the bedrock of its characterization. These parameters dictate appropriate handling, storage, and the selection of analytical methodologies. For instance, the high boiling point and water solubility of **1-(2-Butoxyethoxy)ethanol** are key considerations when developing gas chromatography or reversed-phase liquid chromatography methods.

Table 1: Physicochemical Properties of **1-(2-Butoxyethoxy)ethanol**

Property	Value	Source(s)
CAS Number	112-34-5	[5]
Molecular Formula	$C_8H_{18}O_3$	[6][7]
Molar Mass	162.23 g/mol	[1][5][6]
IUPAC Name	2-(2-Butoxyethoxy)ethan-1-ol	[2]
Synonyms	Diethylene glycol monobutyl ether (DEGBE), Butyl Carbitol, Butyl diglycol	[2][5]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant	
Boiling Point	230-231 °C	[1][5]
Melting Point	-68 °C	[1][5]
Density	~0.954 g/cm³	[1]
Water Solubility	Soluble/Miscible	[1]
logP (Octanol/Water)	0.56 - 0.6	[5]
Flash Point	100 °C (Closed Cup)	[5][8]

Part 2: A Multi-faceted Approach to Analytical Characterization

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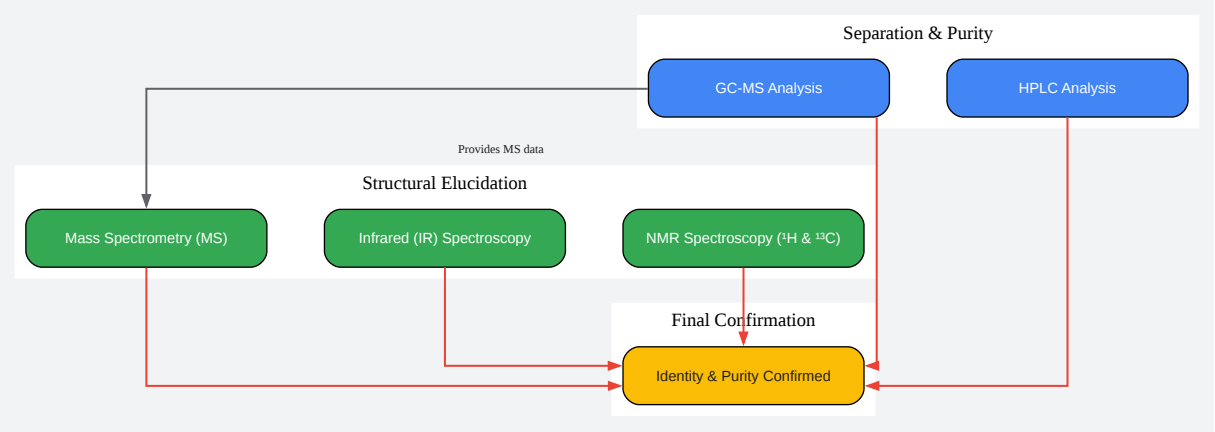
No single technique can provide a complete picture of a chemical's identity and purity. The authoritative characterization of **1-(2-Butoxyethoxy)ethanol** relies on a logical workflow that integrates separation science with multiple spectroscopic methods. This integrated approach ensures that the final identification is cross-validated and robust.



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Caption: Integrated workflow for the characterization of **1-(2-Butoxyethoxy)ethanol**.

Chromatographic Analysis: Purity Assessment and Quantification

Chromatographic methods are indispensable for separating the target compound from impurities, starting materials, or by-products, thereby allowing for a precise assessment of purity.

2.1.1 Gas Chromatography-Mass Spectrometry (GC-MS)

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Expertise & Experience: For a volatile compound like **1-(2-Butoxyethoxy)ethanol**, GC-MS is the gold standard. The gas chromatograph provides excellent separation based on boiling point and polarity, while the mass spectrometer offers definitive identification based on the compound's mass-to-charge ratio and fragmentation pattern. This dual detection system provides two orthogonal data points, significantly increasing the confidence of identification.

Trustworthiness: The method's validity is ensured by using an internal standard for quantification and by comparing the resulting mass spectrum against established libraries, such as the NIST Mass Spectral Library.[7] The retention index also serves as a reliable parameter for identification.[9]

Experimental Protocol: GC-MS Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.[1][10]
- Column Selection: A non-polar capillary column, such as a DB-5MS or HP-5MS (30 m x 0.25 mm ID x 0.25 µm film thickness), is a suitable choice for resolving glycol ethers.[1]
- Sample Preparation:
  - Prepare a stock solution of **1-(2-Butoxyethoxy)ethanol** at 1000 µg/mL in a suitable solvent like methanol or dichloromethane.
  - Prepare a series of calibration standards by serially diluting the stock solution.
  - For sample analysis, dilute the material to fall within the calibration range.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Injection Mode: Split (e.g., 20:1 ratio)
  - Injection Volume: 1 µL
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).

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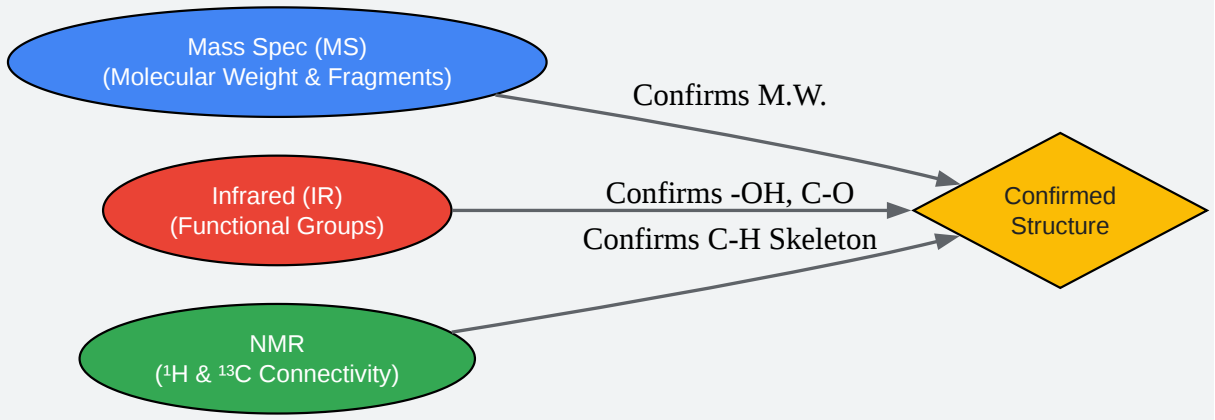
- Oven Program: Start at 60°C, hold for 1 minute, ramp at 10°C/min to 240°C, and hold for 5 minutes. (This program should be optimized based on the specific instrument and column).

- MS Conditions:
  - Ion Source: Electron Ionization (EI) at 70 eV.[11]
  - Source Temperature: 230 °C
  - Mass Range: Scan from m/z 40 to 200.

- Data Analysis: Identify the peak for **1-(2-Butoxyethoxy)ethanol** by its retention time. Confirm identity by comparing the acquired mass spectrum with a reference spectrum from a database (e.g., NIST).[7] Quantify purity by area percentage or against a calibration curve.

Spectroscopic Elucidation: Confirming the Molecular Structure

Spectroscopic techniques probe the molecular structure at a fundamental level, providing a unique fingerprint of the compound. The synergy between MS, IR, and NMR is crucial for unambiguous structural confirmation.



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Caption: Synergy of spectroscopic methods for structural validation.

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2.2.1 Mass Spectrometry (MS)

Expertise & Experience: The mass spectrum provides the molecular weight and a characteristic fragmentation pattern. For **1-(2-Butoxyethoxy)ethanol**, EI-MS will show the molecular ion (M^+) if it is stable enough, but more prominently, it will display fragments resulting from the cleavage of C-O and C-C bonds. Key expected fragments provide strong evidence for the butoxy and ethoxyethanol moieties.

Table 2: Key Mass Fragments for **1-(2-Butoxyethoxy)ethanol**

m/z	Interpretation	Source
45	$[CH_2CHOH]^+$	[11]
57	$[C_4H_9]^+$ (Butyl group)	[11]
73	$[CH(OH)OCH_2CH_2]^+$	[11]
89	$[CH_2O(CH_2)_2OH]^+$	[11]
117	$[M - C_2H_5O]^+$ or $[C_4H_9O(CH_2)_2O]^+$	[11]

2.2.2 Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum of **1-(2-Butoxyethoxy)ethanol** is dominated by characteristic absorptions for the hydroxyl (-OH) and ether (C-O) groups. The presence of a strong, broad O-H stretch is indicative of hydrogen bonding, a key feature of alcohols.[12]

Experimental Protocol: FTIR Analysis (Thin Film)

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.[11]
- Sample Preparation: Place one drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.[11] Gently press the plates together to form a thin liquid film.

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- Data Acquisition: Place the salt plates in the spectrometer's sample holder. Acquire the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm^{-1}.
- Data Analysis: Analyze the resulting spectrum for key absorption bands.

Table 3: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Functional Group	Description	Source(s)
~3430	O-H stretch	Strong, Broad	[11][12]
2870-2960	C-H stretch	Strong (Alkyl)	[11]
~1120	C-O stretch	Strong (Ether & Alcohol)	[11][12]

2.2.3 Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is arguably the most powerful tool for structural elucidation, providing detailed information about the carbon-hydrogen framework. ^{1}H NMR reveals the number of different types of protons, their chemical environment, and their proximity to other protons. ^{13}C NMR shows the number of different types of carbon atoms in the molecule.

Trustworthiness: The combination of ^{1}H and ^{13}C NMR spectra, along with their characteristic chemical shifts and coupling patterns, provides an unambiguous fingerprint of the molecular structure. The predicted spectrum for **1-(2-Butoxyethoxy)ethanol** is unique and can be easily distinguished from related glycol ethers.[11]

Experimental Protocol: NMR Analysis

- Instrumentation: A 300 MHz or higher field NMR spectrometer.[11]
- Sample Preparation: Dissolve 10-20 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal reference (0 ppm).[11]

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- Data Acquisition: Acquire the ^{1}H spectrum, followed by the ^{13}C spectrum. A "D_2O shake" can be performed to confirm the -OH proton signal: after acquiring the initial ^{1}H spectrum, add a drop of D_2O, shake the tube, and re-acquire the spectrum. The -OH peak will disappear.[12]
- Data Analysis: Integrate the proton signals and analyze the chemical shifts and splitting patterns (multiplicity) to assign protons to their respective positions in the molecule.

Table 4: Predicted ^{1}H and ^{13}C NMR Data (in $CDCl_3$)

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^{1}H NMR	Assignment	~Shift (ppm)	Multiplicity	Integration
a	CH_3-CH_2-	0.9	Triplet (t)	3H
b, c	-CH_2-CH_2- (Butyl)	1.4, 1.5	Multiplets (m)	4H
d	-O-CH_2- (Butyl)	3.5-3.7	Multiplet (m)	2H
e, f	-O-CH_2-CH_2-O-	3.5-3.7	Multiplet (m)	4H
g	-CH_2-OH	~3.7	Triplet (t)	2H
h	-OH	~2.5	Singlet (s, broad)	1H
^{13}C NMR	Assignment	~Shift (ppm)		
CH_3-	~14			
-CH_2- (Butyl)	~19, ~32			
-CH_2-OH	~62			
-O-CH_2-	~70, ~71			
Note: NMR shifts are approximate and can vary based on solvent and concentration. Source for comparative shifts:[11]				

Part 3: Safety and Handling

A comprehensive characterization includes an understanding of the compound's hazards. According to safety data sheets, **1-(2-Butoxyethoxy)ethanol** causes serious eye irritation.[5][8] It is a combustible liquid and may form explosive peroxides.[5][13] Proper personal protective equipment (PPE), including safety glasses and gloves, should always be worn.[5][8]

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All work should be conducted in a well-ventilated area, away from heat and ignition sources. [13]

Conclusion

The definitive characterization of **1-(2-Butoxyethoxy)ethanol** (CAS 112-34-5) is achieved not by a single measurement, but by the logical and systematic application of orthogonal analytical techniques. The combination of chromatographic separation (GC-MS) to establish purity and spectroscopic analysis (MS, IR, NMR) to confirm molecular structure provides a robust, self-validating data package. This in-depth approach ensures the quality and reliability of the material, which is paramount for scientists and researchers in any field.

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